

# Recoflavone Basic Information & Mechanism

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## Compound Focus: Recoflavone

CAS No.: 203191-10-0

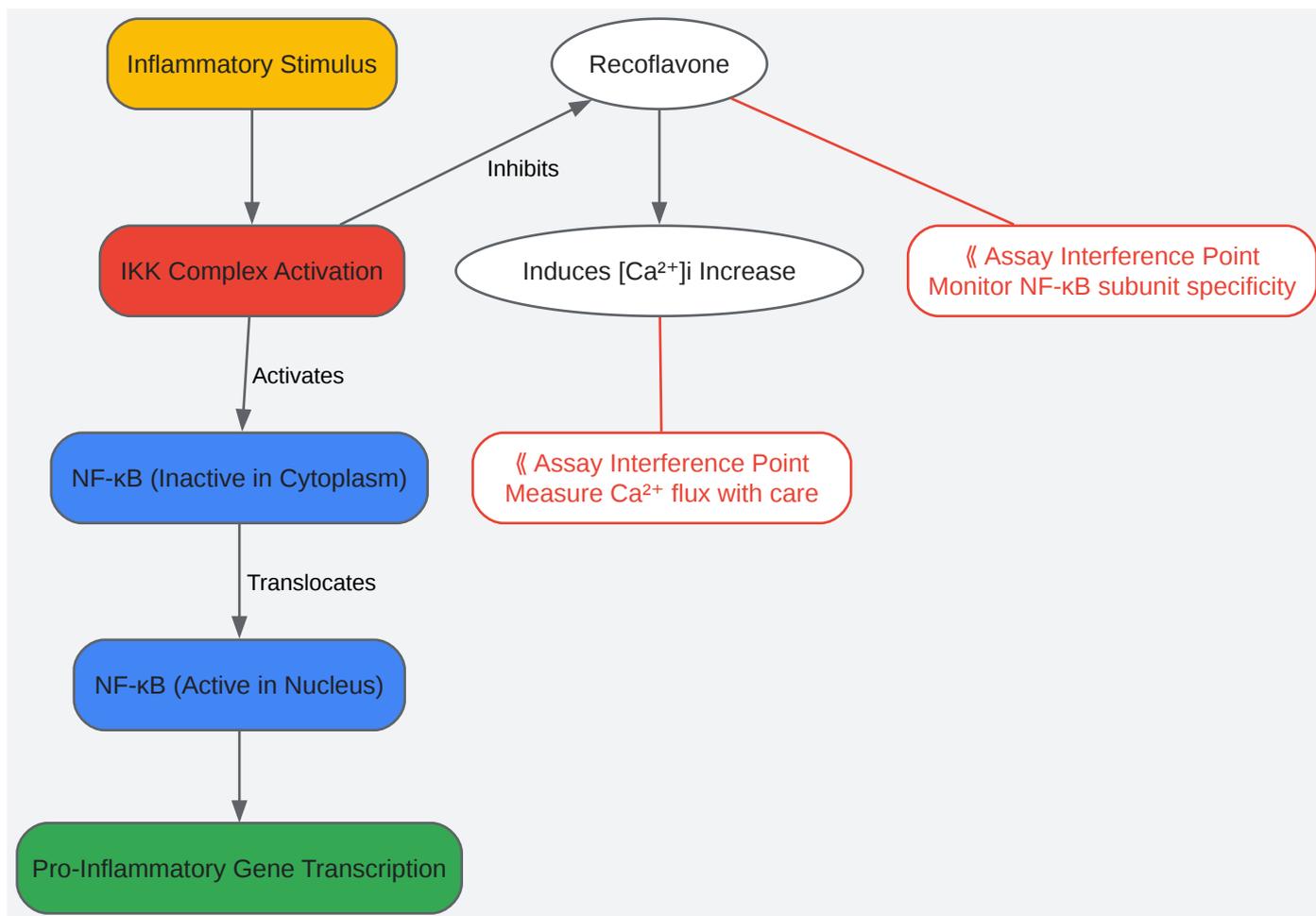
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Understanding **Recoflavone's** fundamental properties is the first step in effective troubleshooting.

Property	Description
Chemical Formula	C <sub>20</sub> H <sub>18</sub> O <sub>8</sub> [1]
Molecular Weight	386.35 g/mol [1] [2]
CAS Number	203191-10-0 [1] [2]
Solubility (DMSO)	40 mg/mL (103.53 mM) - may require warming to 60°C [2]
Primary Mechanism	Inhibition of the NF-κB pathway [1] [2]
Key Targets	Modulates proteins in the NF-κB family (e.g., c-Rel, RelB, p65) [1]
Primary Biological Activities	Anti-inflammatory, anti-tumor, promotes mucosal secretion [2]

The following diagram illustrates the core mechanism of **Recoflavone** and points where assay interference can occur.



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## Common Experimental Issues & Solutions

Here are potential issues you might encounter when working with **Recoflavone**, along with recommended solutions.

Issue	Possible Cause	Solution / Troubleshooting Step
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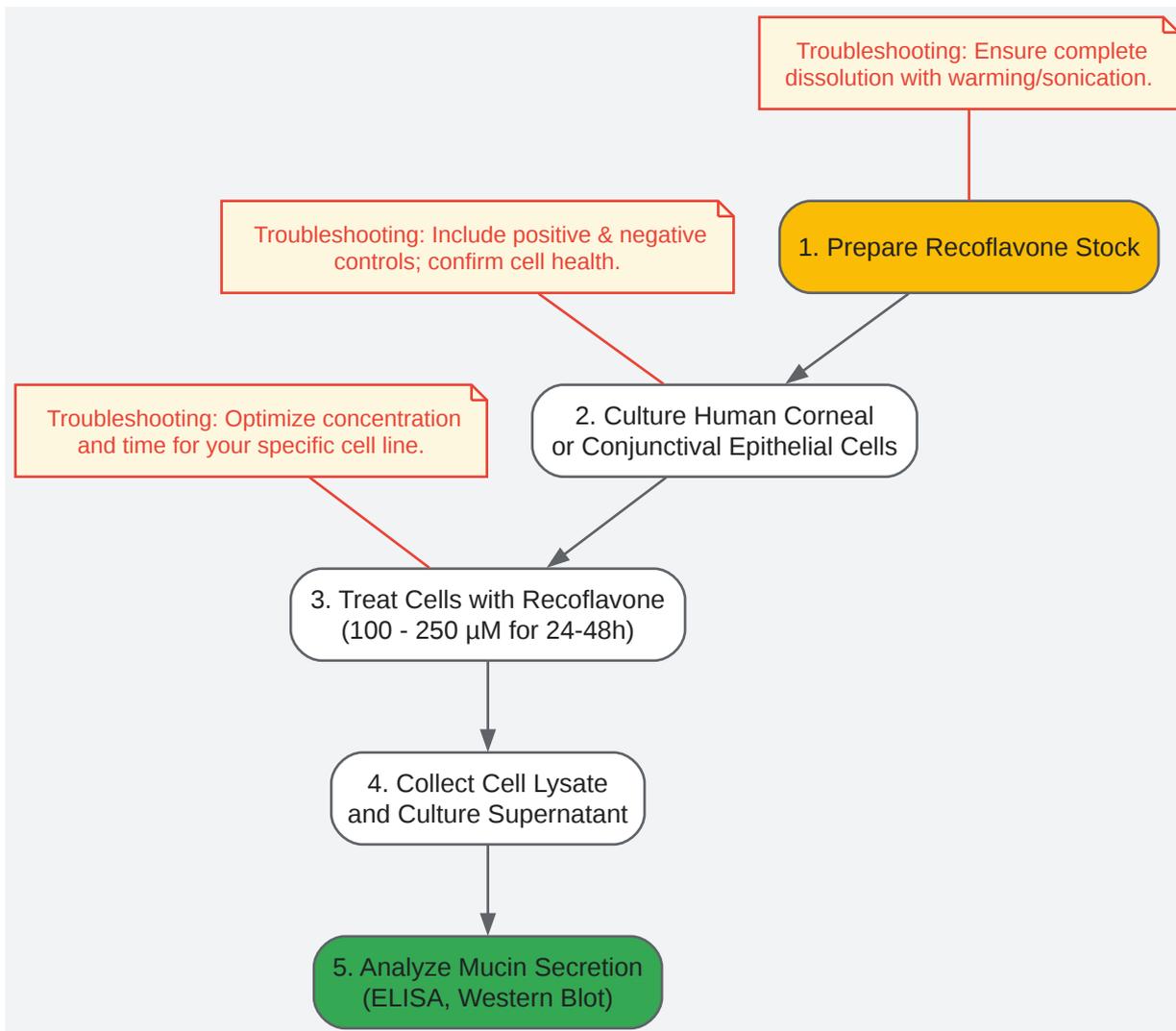
| **Low Solubility** | DMSO stock not properly prepared; solvent incompatible with assay buffer. | - Dissolve in DMSO at 40 mg/mL with warming to 60°C and brief sonication [2].

- Ensure final DMSO concentration in assay is  $\leq 0.5\%$  to avoid solvent toxicity. | | **Poor In Vitro Efficacy** | Instability in media; serum protein binding; inaccurate stock concentration. | - Check

- compound stability in assay buffer (e.g., pre-incubate).
- Use serum-free conditions if possible.
  - Confirm stock concentration via UV-Vis. | | **Inconsistent In Vivo Results** | Variable bioavailability; inappropriate route of administration. | - For ocular studies, use formulated eye drops (e.g., 3% solution) [2].
  - For systemic effects, use oral gavage (e.g., 30 mg/kg) [2]. | | **High Background in NF-κB Assays** | Non-specific signaling; incomplete pathway inhibition. | - Validate assay with a known NF-κB activator/inhibitor.
  - Use multiple readouts (e.g., Western blot, luciferase reporter) to confirm. |

## Sample Experimental Protocol & Workflow

This generalized protocol for studying **Recoflavone**'s effect on mucin secretion in ocular cells can serve as a template. Key troubleshooting notes are integrated into the steps.



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### Key Steps Explained:

- **Stock Solution Preparation:** The most critical step for reproducibility. Gently warm the vial at 60°C for 10-15 minutes after adding DMSO, then mix by brief vortexing and sonication. Always prepare a fresh stock for critical experiments or store at -80°C for short-term use (up to one month) [2].
- **Cell Treatment:** The provided concentration range (100-250 μM) is based on studies using human corneal epithelial cells [2]. A dose-response curve (e.g., 50 μM, 100 μM, 200 μM) should be established for new cell lines.
- **Analysis:** **Recoflavone** has been shown to increase the production of specific mucins like MUC1, MUC5AC, and MUC16 [2]. Target your analysis accordingly.

## Key Considerations for Your Research

- **Beyond NF-κB:** While a primary mechanism is NF-κB inhibition, be aware that **Recoflavone** also induces intracellular calcium increase [2]. This off-target effect could confound results in certain signaling studies.
- **Formulation Matters:** The vehicle is part of the control. For in vivo studies, the efficacy of a 3% **Recoflavone** eye drop was demonstrated in a rabbit dry eye model [2]. Using an incorrect or poorly formulated vehicle can lead to false negative results.
- **Assay Selection:** For binding or enzymatic studies (e.g., on CDK proteins [3]), use direct binding assays (SPR, ITC) and functional enzymatic assays to get a complete picture of the compound's activity.

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## References

1. : Uses, Interactions, Mechanism of... | DrugBank Online Recoflavone [go.drugbank.com]
2. Recoflavone (DA-6034 free acid) | Eupatilin Derivative [medchemexpress.com]
3. Docking and Molecular Dynamics Studies on Anticancer Activities of... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Recoflavone Basic Information & Mechanism]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b541159#troubleshooting-recoflavone-assay-methods>]

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